H74 Monoclonal Antibody Technical Support Center

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Compound of Interest	
Compound Name:	*H 74*
CAS No.:	*71144-20-2*
Cat. No.:	*B1207367*

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Welcome to the technical support center for the H74 monoclonal antibody. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for experiments involving this antibody.

Frequently Asked Questions (FAQs)

Q1: What is the target of the H74 monoclonal antibody?

A1: The H74 monoclonal antibody specifically recognizes human B7-H4 (B7 homolog 4), which is also known as B7-S1, B7x, or by its gene name, VTCN1.[1][2][3][4] B7-H4 is a member of the B7 family of proteins and acts as a negative regulator of T-cell mediated immunity.[1][2][3][5]

Q2: What are the primary applications for the H74 antibody?

A2: The H74 antibody is primarily reported and tested for use in flow cytometric analysis.[1][3][4] While its applicability in other assays like Western Blotting or Immunohistochemistry is not extensively documented in the provided datasheets, general protocols for these applications

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can be adapted. Functional assays such as blocking or activation have not been definitively determined for this specific clone.[3][5]

Q3: What is the isotype of the H74 monoclonal antibody?

A3: The H74 monoclonal antibody is a Mouse IgG1, kappa.

Q4: In which species has the H74 antibody been shown to be reactive?

A4: The H74 antibody is reported to react with human samples.[4] Cross-reactivity with other species has not been determined.[1][3][4]

Quantitative Data Summary

Parameter	Value	Source
Purity	> 90% (as determined by SDS-PAGE)	[1][3][5]
Recommended Concentration (Flow Cytometry)	≤ 0.25 µg per test	[1][3]
5 µL (0.125 µg) per test	[4]	
Test Volume	100 µL	[1][3][4]
Cell Number per Test	10^5 to 10^8 cells	[1][3][4]

Experimental Protocols & Troubleshooting

Flow Cytometry

Detailed Protocol:

This protocol is a general guideline for the flow cytometric analysis of human B7-H4 expression on transfected cells or other positive control cells. Optimization for specific cell types and experimental conditions is recommended.

Reagents:

- H74 Monoclonal Antibody

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- Appropriate isotype control (Mouse IgG1, kappa)
- Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS and 0.1% sodium azide)
- Fixable Viability Dye (optional, for live/dead cell discrimination)
- 12 x 75 mm polystyrene/polypropylene tubes

Procedure:

- Cell Preparation:
  - Prepare a single-cell suspension from your cell culture or tissue sample.
  - Wash the cells once with 1-2 mL of cold Flow Cytometry Staining Buffer.
  - Centrifuge at 300-400 x g for 5 minutes at 4°C and discard the supernatant.
  - Resuspend the cell pellet in cold staining buffer to a concentration of 1 x 10^7 cells/mL.
- Staining:
  - Aliquot 100 µL of the cell suspension (1 x 10^6 cells) into the bottom of each tube.
  - Add the recommended amount of H74 antibody (e.g., ≤ 0.25 µg or 5 µL) or the equivalent concentration of the isotype control to the respective tubes.
  - Vortex gently and incubate for 30 minutes at 4°C in the dark.
- Washing:
  - Add 2 mL of cold Flow Cytometry Staining Buffer to each tube.
  - Centrifuge at 300-400 x g for 5 minutes at 4°C and discard the supernatant.
  - Repeat the wash step.
- Data Acquisition:

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- Resuspend the cell pellet in 0.5 mL of Flow Cytometry Staining Buffer.
- Analyze the samples on a flow cytometer. Use a positive control of known antigen expression to set up the instrument correctly.[6]

Experimental Workflow for Flow Cytometry:

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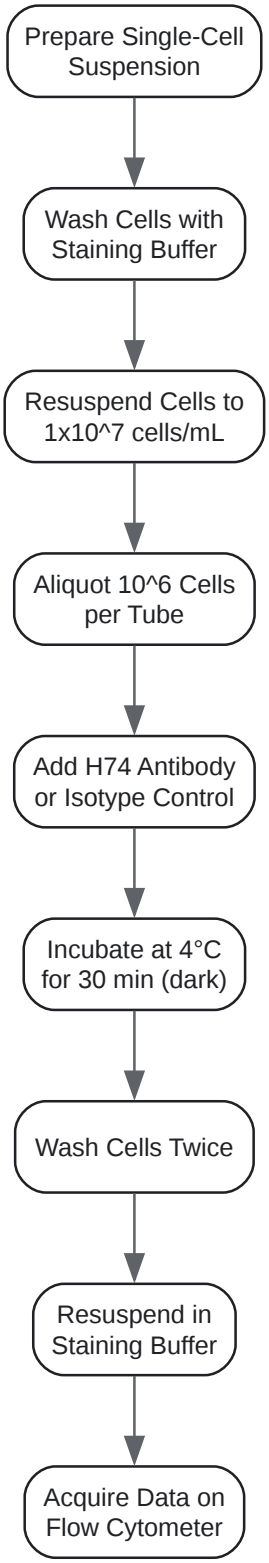
Flow Cytometry Experimental Workflow



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Caption: A stepwise workflow for cell staining using the H74 antibody for flow cytometry.

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Troubleshooting Guide: Flow Cytometry

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Issue	Possible Cause	Suggested Solution
No or Weak Signal	Target antigen is not expressed or is at low levels.	Confirm B7-H4 expression in your cell type through literature or other methods. Use a positive control cell line (e.g., human B7-H4 transfected cells).[4][6][7]
Insufficient antibody concentration.	Titrate the antibody to determine the optimal concentration for your specific cell type and experimental conditions.[6]	
Improper antibody storage.	Ensure the antibody has been stored at 4°C and has not been frozen, especially if it is a phycoerythrin (PE) conjugate.[6]	
Cell surface antigen internalization.	Perform all staining and washing steps on ice or at 4°C with ice-cold reagents. Adding sodium azide to the buffer can also help prevent antigen modulation.	
High Background Staining	Antibody concentration is too high.	Decrease the concentration of the H74 antibody.
Non-specific binding to Fc receptors.	Block Fc receptors with an appropriate Fc blocking reagent before adding the primary antibody.[8]	
Inadequate washing.	Increase the number of wash steps after antibody incubation.[8]	

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Dead cells are present.	Use a viability dye to exclude dead cells from the analysis, as they can bind antibodies non-specifically.[4]

Immunohistochemistry (IHC)

Disclaimer: The H74 monoclonal antibody has not been explicitly tested for IHC by the manufacturer. The following protocol is a general guideline and requires optimization.

Detailed Protocol for Paraffin-Embedded Tissues:

Reagents:

- Formalin-fixed, paraffin-embedded tissue sections (4 µm)
- Xylene
- Ethanol (100%, 95%, 80%)
- Antigen Retrieval Buffer (e.g., 0.01 M Sodium Citrate, pH 6.0)
- Blocking Buffer (e.g., 10% normal goat serum in PBS)
- H74 Monoclonal Antibody
- Biotinylated secondary antibody (anti-mouse IgG)
- Streptavidin-HRP
- DAB substrate kit
- Hematoxylin (for counterstaining)

Procedure:

- Deparaffinization and Rehydration:

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- Immerse slides in xylene (2 changes for 10 minutes each).[9]
- Rehydrate through a graded ethanol series: 100% (2 changes, 10 min each), 95% (5 min), 70% (5 min), 50% (5 min).[9]
- Rinse with distilled water.

- Antigen Retrieval:
  - Immerse slides in Sodium Citrate buffer (pH 6.0).
  - Heat in a steamer or microwave at 99-100°C for 20 minutes.[1]
  - Allow slides to cool to room temperature.
- Blocking:
  - Block endogenous peroxidase activity with 3% hydrogen peroxide for 10-15 minutes.
  - Wash with PBS.
  - Apply blocking buffer and incubate for 30-60 minutes at room temperature.[10]
- Primary Antibody Incubation:
  - Dilute the H74 antibody to an optimized concentration in antibody diluent.
  - Incubate overnight at 4°C in a humidified chamber.[11]
- Detection:
  - Wash slides with PBS.
  - Apply the biotinylated secondary antibody and incubate for 30 minutes at room temperature.
  - Wash with PBS.
  - Apply Streptavidin-HRP and incubate for 30 minutes.

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- Wash with PBS.

- Visualization and Counterstaining:
  - Apply DAB substrate and monitor for color development.
  - Rinse with distilled water to stop the reaction.
  - Counterstain with hematoxylin.
  - Dehydrate, clear, and mount the slides.

Experimental Workflow for IHC:

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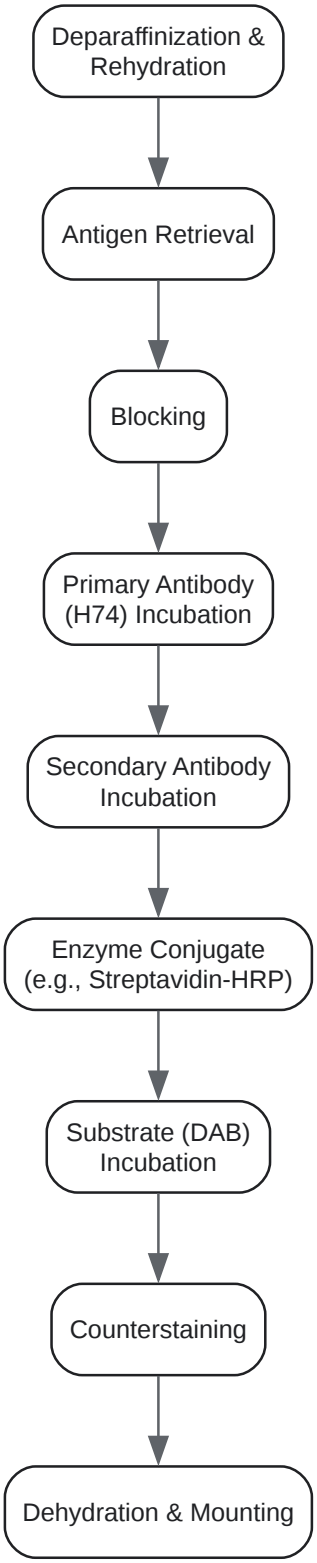
Immunohistochemistry (IHC) Workflow



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Caption: A general workflow for performing immunohistochemistry with the H74 antibody.

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Troubleshooting Guide: IHC

Issue	Possible Cause	Suggested Solution
No or Weak Staining	Ineffective antigen retrieval.	Optimize the antigen retrieval method (heat-induced vs. enzymatic) and buffer pH.[1]
	Primary antibody concentration is too low.	Increase the concentration of the H74 antibody or extend the incubation time.[11]
	Tissue fixation issues.	Ensure proper fixation time and fixative, as over-fixation can mask the epitope.
High Background Staining	Non-specific binding of the primary or secondary antibody.	Increase the concentration and duration of the blocking step. Use serum from the same species as the secondary antibody for blocking.[11]
	Endogenous peroxidase activity.	Ensure the hydrogen peroxide blocking step is performed adequately.
	Primary antibody concentration is too high.	Decrease the concentration of the H74 antibody.

Western Blotting

Disclaimer: The H74 monoclonal antibody has not been explicitly tested for Western Blotting by the manufacturer. The following protocol is a general guideline and requires optimization.

Detailed Protocol:

Reagents:

- Cell or tissue lysates

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- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% non-fat milk or 3% BSA in TBST)
- H74 Monoclonal Antibody
- HRP-conjugated anti-mouse secondary antibody
- TBST (Tris-Buffered Saline with 0.1% Tween-20)
- ECL detection reagent

Procedure:

- Sample Preparation and Electrophoresis:
  - Prepare protein lysates from cells or tissues.
  - Determine protein concentration using a suitable assay.
  - Separate 20-50 µg of protein per lane on an SDS-PAGE gel.
- Protein Transfer:
  - Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- Blocking:
  - Block the membrane with blocking buffer for 1 hour at room temperature with gentle agitation.[10][12]
- Primary Antibody Incubation:
  - Dilute the H74 antibody to an optimized concentration in blocking buffer.

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- Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.[13]

- Secondary Antibody Incubation:
  - Wash the membrane three times for 5-10 minutes each with TBST.[12]
  - Incubate with the HRP-conjugated anti-mouse secondary antibody (diluted in blocking buffer) for 1 hour at room temperature.[12]

- Detection:
  - Wash the membrane three times for 10 minutes each with TBST.
  - Incubate the membrane with ECL detection reagent according to the manufacturer's instructions.
  - Capture the chemiluminescent signal using an imaging system.

Troubleshooting Guide: Western Blotting

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Issue	Possible Cause	Suggested Solution
No or Weak Band	Low or no expression of B7-H4 in the sample.	Use a positive control lysate from cells known to express B7-H4.
Poor antibody-antigen recognition under denaturing conditions.	Since this antibody is primarily for flow cytometry, it may not recognize the denatured protein in Western Blot. This is a key optimization step.	
Inefficient protein transfer.	Confirm successful transfer by staining the membrane with Ponceau S before blocking. [10]	
High Background	Primary or secondary antibody concentration is too high.	Reduce the antibody concentrations and/or incubation times.
Insufficient blocking.	Increase the blocking time or try a different blocking agent (e.g., switch from milk to BSA). [10]	
Inadequate washing.	Increase the number and duration of washes with TBST. [12]	
Non-specific Bands	Antibody is cross-reacting with other proteins.	Optimize antibody dilution and blocking conditions. Ensure lysate preparation minimizes protein degradation.

B7-H4 Signaling Pathway

B7-H4 is an immune checkpoint protein that negatively regulates T-cell responses. When expressed on the surface of antigen-presenting cells (APCs) or tumor cells, B7-H4 is thought to bind to a yet-to-be-confirmed receptor on T-cells. This interaction delivers an inhibitory signal to

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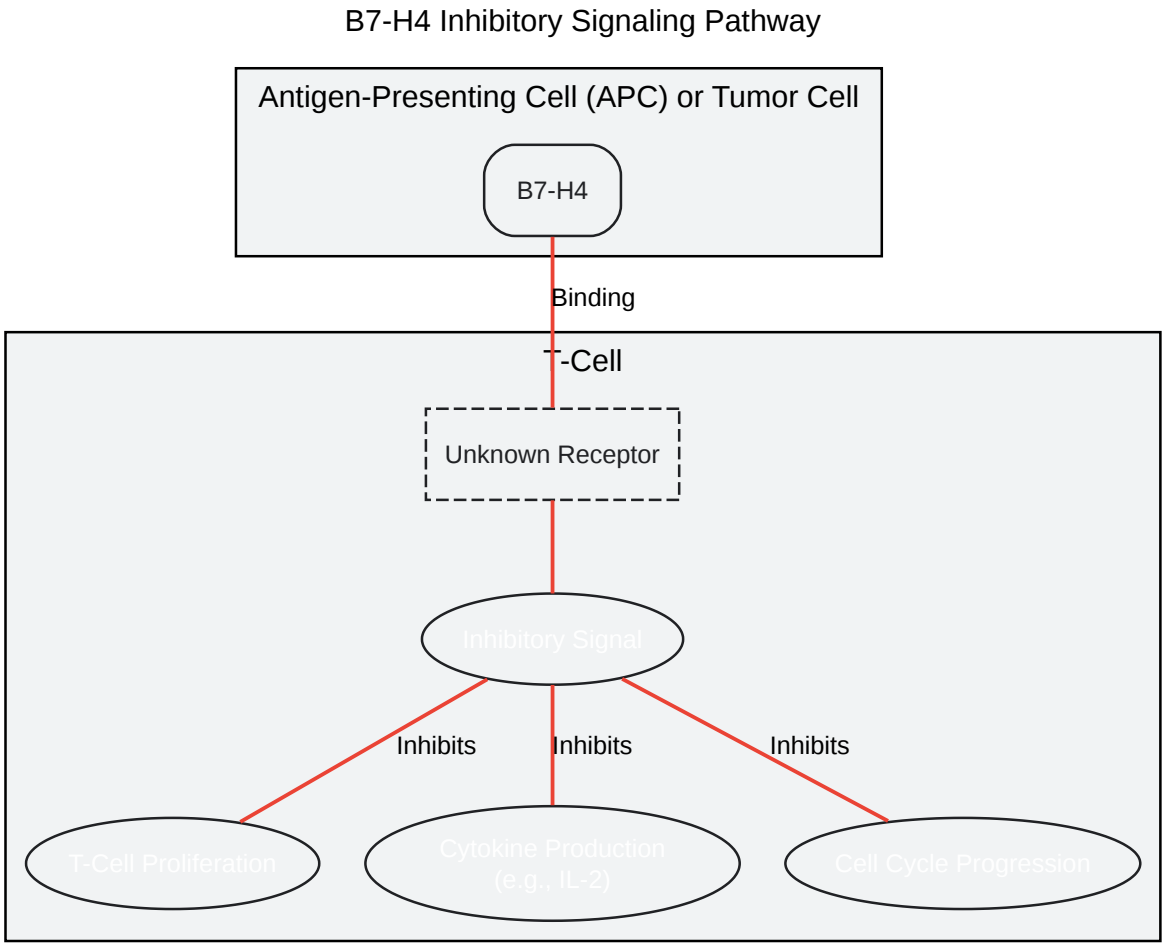
the T-cell, leading to decreased proliferation, reduced cytokine production (like IL-2), and cell cycle arrest.[2][3][5][14][15] By inhibiting T-cell function, B7-H4 plays a role in maintaining immune homeostasis and can be exploited by tumors to evade immune destruction.[2][14]



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Caption: A diagram of the B7-H4 signaling pathway, illustrating its inhibitory effect on T-cell function.

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